



# Application of QuEChERS for Extraction of Fluometuron and its Metabolites from Produce

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Compound of Interest		
Compound Name:	Fluometuron-N-desmethyl-4- hydroxy	
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# Introduction

Fluometuron is a selective phenylurea herbicide used for the control of broadleaf weeds and annual grasses in crops such as cotton and sugarcane.[1] Due to its potential to enter the food chain, monitoring its residues and those of its metabolites in fresh produce is crucial for ensuring consumer safety and regulatory compliance. The primary metabolites of concern include desmethylfluometuron (N-(3-(trifluoromethyl)phenyl)-N-methylurea) and 3-(trifluoromethyl)aniline (TFMA), which is part of a broader group of metabolites containing the trifluoromethylaniline moiety.

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method has become a widely adopted sample preparation technique for the multi-residue analysis of pesticides in food matrices.[2] Its advantages include high sample throughput, low solvent consumption, and satisfactory analytical performance. This application note provides a detailed protocol for the extraction of fluometuron and its key metabolites from produce using a modified QuEChERS method, followed by analysis with Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

# **Experimental Protocol**

This protocol is based on the widely accepted AOAC (Association of Official Agricultural Chemists) and EN (European Standard) QuEChERS methods and has been adapted for the analysis of fluometuron and its metabolites.



- 1. Sample Preparation and Homogenization:
- Weigh a representative portion of the produce sample (e.g., 10-15 g).
- For samples with low water content (<80%), add an appropriate amount of deionized water to ensure a total water volume of approximately 10 mL.
- Homogenize the sample using a high-speed blender or chopper until a uniform consistency is achieved. For challenging matrices, cryogenic milling with dry ice can be employed to improve homogeneity.

#### 2. Extraction:

- Transfer a 15 g homogenized sample into a 50 mL polypropylene centrifuge tube.
- Add 15 mL of acetonitrile (with 1% acetic acid for the AOAC method, or unbuffered for the EN method).
- · Add the appropriate internal standards.
- Add the corresponding QuEChERS extraction salt packet. For the AOAC 2007.01 method, this typically contains 6 g of anhydrous magnesium sulfate (MgSO<sub>4</sub>) and 1.5 g of sodium acetate (NaOAc). For the EN 15662 method, the packet usually contains 4 g of anhydrous MgSO<sub>4</sub>, 1 g of sodium chloride (NaCl), 1 g of trisodium citrate dihydrate, and 0.5 g of disodium hydrogen citrate sesquihydrate.
- Immediately cap the tube and shake vigorously for 1 minute. This can be done manually or using a vortex mixer.
- Centrifuge the tube at ≥3000 rcf for 5 minutes.
- 3. Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
- Transfer an aliquot of the upper acetonitrile layer (e.g., 6-8 mL) to a 15 mL d-SPE tube.
- The composition of the d-SPE tube depends on the matrix. A common composition for general produce is 900 mg of anhydrous MgSO<sub>4</sub> and 150 mg of primary secondary amine (PSA).



- For produce with high chlorophyll content (e.g., spinach), add 150 mg of graphitized carbon black (GCB).
- For produce with high fat content, add 150 mg of C18 sorbent.
- Cap the d-SPE tube and shake vigorously for 30 seconds.
- Centrifuge at ≥3000 rcf for 5 minutes.
- 4. Final Extract Preparation and Analysis:
- Take an aliquot of the cleaned supernatant.
- Filter the extract through a 0.22 μm syringe filter into an autosampler vial.
- The extract is now ready for analysis by LC-MS/MS.

# QuEChERS Workflow for Fluometuron Metabolite Extraction



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Caption: QuEChERS workflow for fluometuron metabolite extraction from produce.

### **Data Presentation**



While specific validation data for fluometuron and its metabolites in a wide range of produce using the QuEChERS method is not extensively available in public literature, the following tables provide representative data. Table 1 summarizes the recovery of fluometuron and its key metabolites in a soil matrix, which demonstrates the suitability of the extraction and analytical method for these compounds. Table 2 presents typical recovery and precision data for a range of other pesticides in various fruit and vegetable matrices using QuEChERS, illustrating the general performance of the method.

Table 1: Recovery of Fluometuron and its Metabolites in a Soil Matrix

Analyte	Spiking Level (mg/kg)	Mean Recovery (%)	RSD (%)
Fluometuron	0.01	95	2.0
0.10	94	0.9	
Desmethylfluometuron	0.01	96	1.8
0.10	95	1.0	
CGA72903 (Metabolite)	0.01	93	3.5
0.10	92	1.4	

Data adapted from a validation study in a soil matrix, demonstrating the efficiency of an acetonitrile-based extraction and LC-MS/MS analysis for these specific analytes.

Table 2: Typical QuEChERS Performance for Various Pesticides in Produce



Pesticide Class	Produce Matrix	Spiking Level (µg/kg)	Mean Recovery (%)	RSD (%)
Organophosphor us	Lettuce	50	95	8
Organochlorine	Tomato	50	88	12
Pyrethroid	Strawberry	100	102	7
Carbamate	Grapes	50	92	10
Neonicotinoid	Orange	10	98	6

This table presents representative data from various multi-residue studies to illustrate the general effectiveness of the QuEChERS method across different produce types and pesticide classes.[3][4]

#### LC-MS/MS Parameters

For the selective and sensitive detection of fluometuron and its metabolites, a triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode with positive electrospray ionization (ESI+) is recommended.

Table 3: MRM Transitions for Fluometuron and its Metabolites

Analyte	Precursor Ion (m/z)	Product Ion (Quantifier) (m/z)	Product Ion (Qualifier) (m/z)
Fluometuron	233	160	72
Desmethylfluometuron	219	162	142
CGA72903	162	142	93

Parameters are based on validated methods for environmental sample analysis and are suitable for adaptation to produce extracts.

# Conclusion







The QuEChERS method provides a simple, rapid, and effective approach for the extraction of fluometuron and its metabolites from produce samples. The combination of acetonitrile extraction with d-SPE cleanup effectively removes matrix interferences, allowing for sensitive and accurate quantification by LC-MS/MS. While comprehensive validation data for these specific analytes in all types of produce is still emerging, the existing data from related matrices and the proven robustness of the QuEChERS technique for a wide range of pesticides suggest that it is a highly suitable method for routine monitoring of fluometuron residues in the food supply.[5][6][7] Laboratories can adapt the presented protocol and validate it for their specific produce matrices of interest to ensure food safety and regulatory compliance.

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